

# Physico-chemical Properties of Kasugamycin Hydrochloride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Kasugamycin hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physico-chemical properties of **kasugamycin hydrochloride**, an aminoglycoside antibiotic with significant applications in agriculture and research. The information presented herein is intended to support research, development, and quality control activities involving this compound.

## Quantitative Physico-chemical Data

The following tables summarize the key quantitative properties of **kasugamycin hydrochloride**, compiled from various technical sources.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>14</sub> H <sub>25</sub> N <sub>3</sub> O <sub>9</sub> · HCl	[1][2]
Molecular Weight	415.82 g/mol (hydrochloride) [1][2]; 433.8 g/mol (hydrochloride hydrate)[3]	
Appearance	White to off-white crystalline powder/solid[1][4]	
Melting Point	202-230 °C (with decomposition)[3]; 236-239 °C[1]	
Density	0.43 g/mL (at 24.5 °C)[3]	
Vapor Pressure	≤ 1.3 x 10 <sup>-2</sup> mPa (at 25 °C)[3]	

Table 2: Solubility and Partitioning Characteristics

Property	Value	Conditions	Reference(s)
Water Solubility	Freely soluble[1]	Aqueous solution	[1]
20.7 g/100 mL	pH 5	[3]	
22.8 g/100 mL	pH 7	[3]	
43.8 g/100 mL	pH 9	[3]	
125 g/L	25 °C	[5]	
≥41.6 mg/mL	H <sub>2</sub> O with gentle warming	[6]	
5 mg/mL	PBS (pH 7.2)	[2]	
Solvent Solubility	Methanol: 0.744 g/100 mL	[3]	
DMSO: < 4.16 mg/mL	[7]		
Hexane, Acetonitrile, Methylene Chloride: ≤ 1 x 10 <sup>-5</sup> g/100 mL	[3]		
Log Kow (Octanol-Water Partition Coefficient)	≤ 1.96	at 23 °C and pH 5	[3]

Table 3: Acidity, pH, and Stability

Property	Value	Conditions	Reference(s)
pKa	pKa <sub>1</sub> = 3.23 (carboxylic acid)[3][5]	[3][5]	
pKa <sub>2</sub> = 7.73 (cyclic primary amine)[3][5]	[3][5]		
pKa <sub>3</sub> = 11.0 (secondary amine)[3][5]	[3][5]		
pH	4.35	1% wt/vol solution at 24.5 °C	[3]
Stability	Stable as hydrochloride hydrate; no deterioration after 10 days at 50 °C[3].	Solid state	[3]
Tolerates weak acids; decomposes slowly at pH 7 and faster in alkaline solutions at ambient temperature[3].	In solution	[3]	
Stable for at least 4 years when stored at -20°C[2].	Long-term storage	[2]	
Hygroscopicity	Exhibits hygroscopic properties, requiring storage under dry conditions[4].	[4]	

## Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible determination of physico-chemical properties. Below are outlines of standard experimental protocols relevant to

**kasugamycin hydrochloride.**

## Melting Point Determination (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a crystalline solid.<sup>[8][9][10]</sup>

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature range from the point at which the substance begins to liquefy to the point at which it is completely liquid is recorded as the melting range.<sup>[9][11]</sup> Pure substances typically exhibit a sharp melting point, while impurities can cause a depression and broadening of the melting range.<sup>[8][9][11]</sup>

Methodology:

- **Sample Preparation:** The **kasugamycin hydrochloride** sample must be thoroughly dried and finely powdered.<sup>[9][10]</sup>
- **Capillary Tube Loading:** A small amount of the powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.<sup>[9][11]</sup>
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, which consists of a heating block and a calibrated thermometer or digital temperature sensor.<sup>[10][11]</sup>
- **Heating and Observation:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.<sup>[11][12]</sup>
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes a clear liquid. The melting range is reported as T1-T2.<sup>[9][11]</sup>

## pKa Determination (Potentiometric Titration)

Potentiometric titration is a highly accurate and common method for determining the acid dissociation constants (pKa) of ionizable substances like **kasugamycin hydrochloride**.<sup>[13][14]</sup>

Principle: The method involves the gradual addition of a titrant (an acid or a base) to a solution of the sample while monitoring the pH using a calibrated pH electrode.[\[13\]](#)[\[15\]](#) A plot of pH versus the volume of titrant added produces a titration curve. The inflection point(s) of this curve correspond to the pKa value(s) of the ionizable functional groups in the molecule.[\[13\]](#)[\[14\]](#)[\[16\]](#)

#### Methodology:

- Instrument Calibration: The pH meter and electrode are calibrated using standard buffers (e.g., pH 4, 7, and 10) to ensure accurate measurements.[\[13\]](#)
- Sample Preparation: A precise amount of **kasugamycin hydrochloride** is dissolved in purified water or a suitable co-solvent (if solubility is an issue) to a known concentration (e.g., 1 mM).[\[13\]](#)[\[15\]](#) The ionic strength of the solution is typically kept constant using an inert salt like KCl.[\[13\]](#)
- Titration: The sample solution is made acidic (e.g., to pH 2) with a standard acid like HCl.[\[13\]](#) It is then titrated with a standardized basic solution (e.g., 0.1 M NaOH), added in small, precise increments.[\[13\]](#)[\[15\]](#)
- Data Acquisition: The pH of the solution is recorded after each addition of titrant, allowing the system to equilibrate.[\[13\]](#)
- Data Analysis: The collected data (pH vs. titrant volume) is plotted. The pKa values are determined from the inflection points of the resulting sigmoid curve.[\[14\]](#)[\[16\]](#) For kasugamycin, which has multiple pKa values, several inflection points will be observed.

## Stability Testing Protocol

Stability studies are essential to determine the shelf-life and appropriate storage conditions for an active pharmaceutical ingredient (API).[\[17\]](#)[\[18\]](#)

Principle: The principle is to subject the API to various environmental conditions (e.g., temperature, humidity, light) over a defined period and monitor for any degradation or changes in its critical quality attributes.[\[18\]](#)[\[19\]](#)[\[20\]](#) For antibiotics, this often includes assessing the retention of potency.[\[17\]](#)

#### Methodology:

- **Reference Standard:** A stable reference standard, typically stored at a very low temperature (e.g., -70°C) where degradation is assumed to be negligible, is used for comparison.[\[19\]](#)[\[20\]](#)
- **Sample Storage:** Aliquots of the **kasugamycin hydrochloride** solution or solid material are stored under various defined conditions. For example, long-term stability might be tested at 2-8°C and -20°C, while accelerated stability could be tested at 40°C.[\[19\]](#)[\[20\]](#)
- **Time Points:** Samples are withdrawn from each storage condition at predetermined time intervals (e.g., 0, 1, 3, 6, 12 months).[\[19\]](#)
- **Analysis:** At each time point, the samples are analyzed using a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).[\[21\]](#)[\[22\]](#) The concentration and purity of kasugamycin are compared against the reference standard.
- **Evaluation:** The stability is evaluated based on the percentage of the initial concentration remaining. A common threshold for stability is the retention of at least 90% of the original potency.[\[20\]](#)

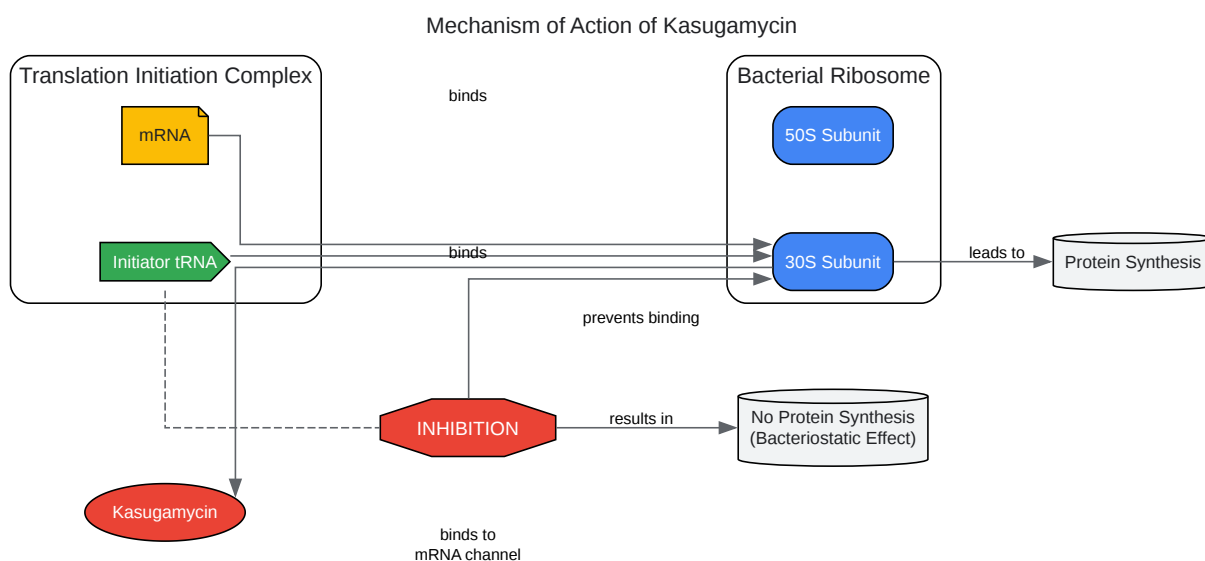
## Mechanism of Action and Visualization

Kasugamycin functions as an antibiotic by inhibiting protein synthesis in susceptible bacteria and fungi.[\[1\]](#)[\[5\]](#)[\[23\]](#) Its primary target is the ribosome.

The mechanism involves kasugamycin binding to the 30S ribosomal subunit.[\[3\]](#)[\[23\]](#)[\[24\]](#) This binding action interferes with the crucial translation initiation step.[\[5\]](#)[\[23\]](#) Specifically, it blocks the binding of initiator aminoacyl-tRNA to the mRNA-30S ribosomal complex, thereby preventing the formation of the initiation complex required to start protein synthesis.[\[3\]](#)[\[5\]](#)[\[23\]](#) This targeted inhibition ultimately halts the production of essential proteins, leading to a bacteriostatic or fungistatic effect.[\[25\]](#)[\[26\]](#)

## Visualizations

The following diagrams illustrate the mechanism of action and a typical experimental workflow.

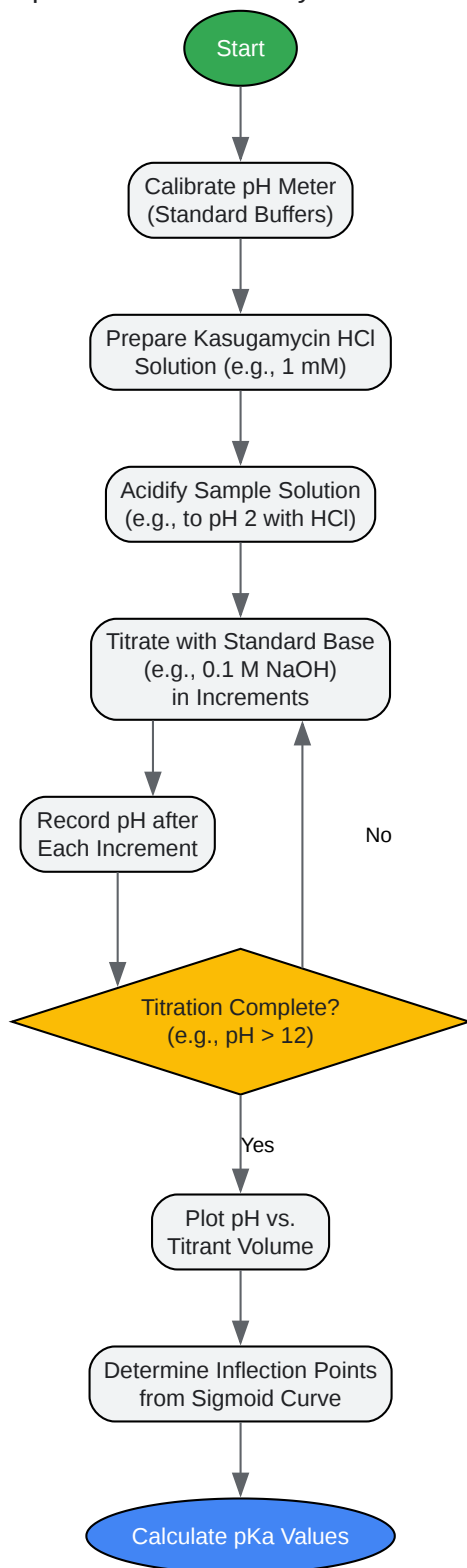


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Caption: Kasugamycin inhibits protein synthesis by binding to the 30S ribosomal subunit.



## Workflow for pKa Determination by Potentiometric Titration



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Caption: Experimental workflow for determining pKa values via potentiometric titration.

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## References

- 1. [toku-e.com](http://toku-e.com) [[toku-e.com](http://toku-e.com)]
- 2. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 3. Kasugamycin - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. Page loading... [[wap.guidechem.com](http://wap.guidechem.com)]
- 5. Kasugamycin hydrochloride | 19408-46-9 [[chemicalbook.com](http://chemicalbook.com)]
- 6. [raybiotech.com](http://raybiotech.com) [[raybiotech.com](http://raybiotech.com)]
- 7. [apexbt.com](http://apexbt.com) [[apexbt.com](http://apexbt.com)]
- 8. [nano-lab.com.tr](http://nano-lab.com.tr) [[nano-lab.com.tr](http://nano-lab.com.tr)]
- 9. Melting Point Test - CD Formulation [[formulationbio.com](http://formulationbio.com)]
- 10. [westlab.com](http://westlab.com) [[westlab.com](http://westlab.com)]
- 11. [chem.ucalgary.ca](http://chem.ucalgary.ca) [[chem.ucalgary.ca](http://chem.ucalgary.ca)]
- 12. [thinksrs.com](http://thinksrs.com) [[thinksrs.com](http://thinksrs.com)]
- 13. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [[creative-bioarray.com](http://creative-bioarray.com)]
- 14. [medwinpublishers.com](http://medwinpublishers.com) [[medwinpublishers.com](http://medwinpublishers.com)]
- 15. [enamine.net](http://enamine.net) [[enamine.net](http://enamine.net)]
- 16. Development of Methods for the Determination of pKa Values - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 17. Extremely long time stability study of selected antibiotic standards - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 18. A review of antimicrobial stability testing guidance for outpatient parenteral antimicrobial therapy programmes: is it time for global harmonization of testing frameworks? - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 19. [research.wur.nl](http://research.wur.nl) [[research.wur.nl](http://research.wur.nl)]

- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. glsciences.com [glsciences.com]
- 23. Kasugamycin - Wikipedia [en.wikipedia.org]
- 24. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 25. Kasugamycin hydrochloride hydrate [sitem.herts.ac.uk]
- 26. Kasugamycin [sitem.herts.ac.uk]
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